

CAY10526: A Technical Guide to its Mechanism of Apoptosis Induction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10526

Cat. No.: B15602551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

CAY10526 is a potent and selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1), a key enzyme in the production of prostaglandin E2 (PGE2). Elevated levels of PGE2 are associated with the pathogenesis of various cancers, promoting cell proliferation, survival, and angiogenesis while suppressing anti-tumor immunity. **CAY10526** has emerged as a valuable tool for investigating the role of mPGES-1 in cancer biology and as a potential therapeutic agent. This technical guide provides an in-depth overview of the molecular mechanisms by which **CAY10526** induces apoptosis in cancer cells, supported by quantitative data and detailed experimental protocols.

Core Mechanism of Action

CAY10526 exerts its pro-apoptotic effects by selectively inhibiting mPGES-1, leading to a significant reduction in PGE2 synthesis.^[1] This disruption of the PGE2 signaling axis triggers a cascade of intracellular events that ultimately culminate in programmed cell death. The specific signaling pathways activated by **CAY10526** appear to be context-dependent, varying with the cancer cell type.

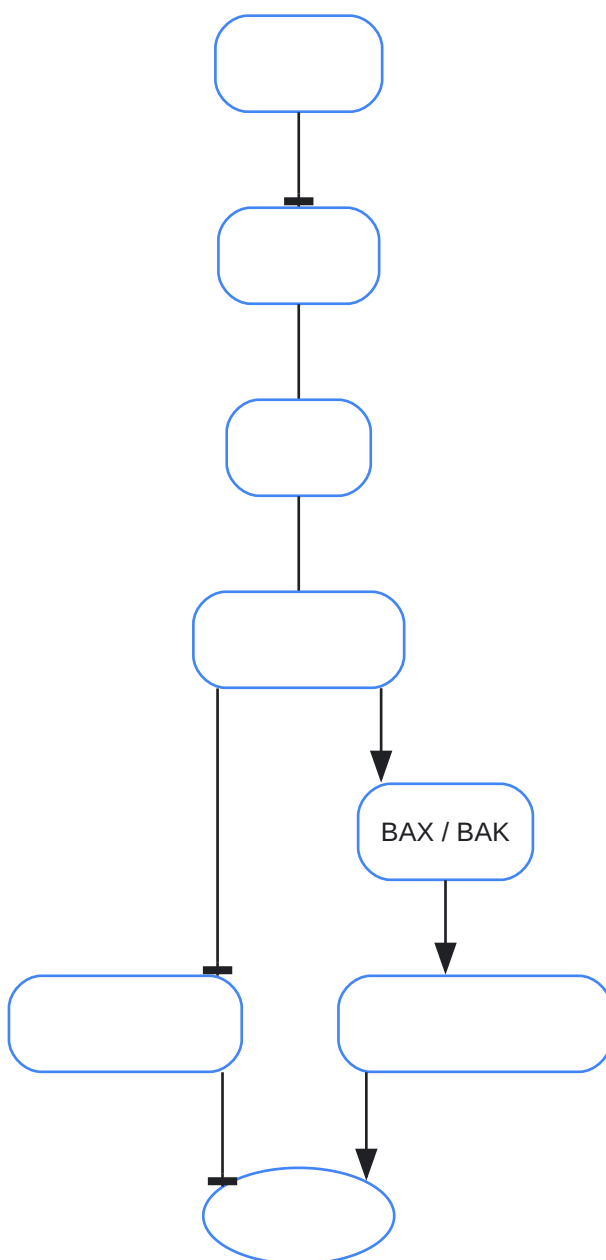
Signaling Pathways in CAY10526-Induced Apoptosis

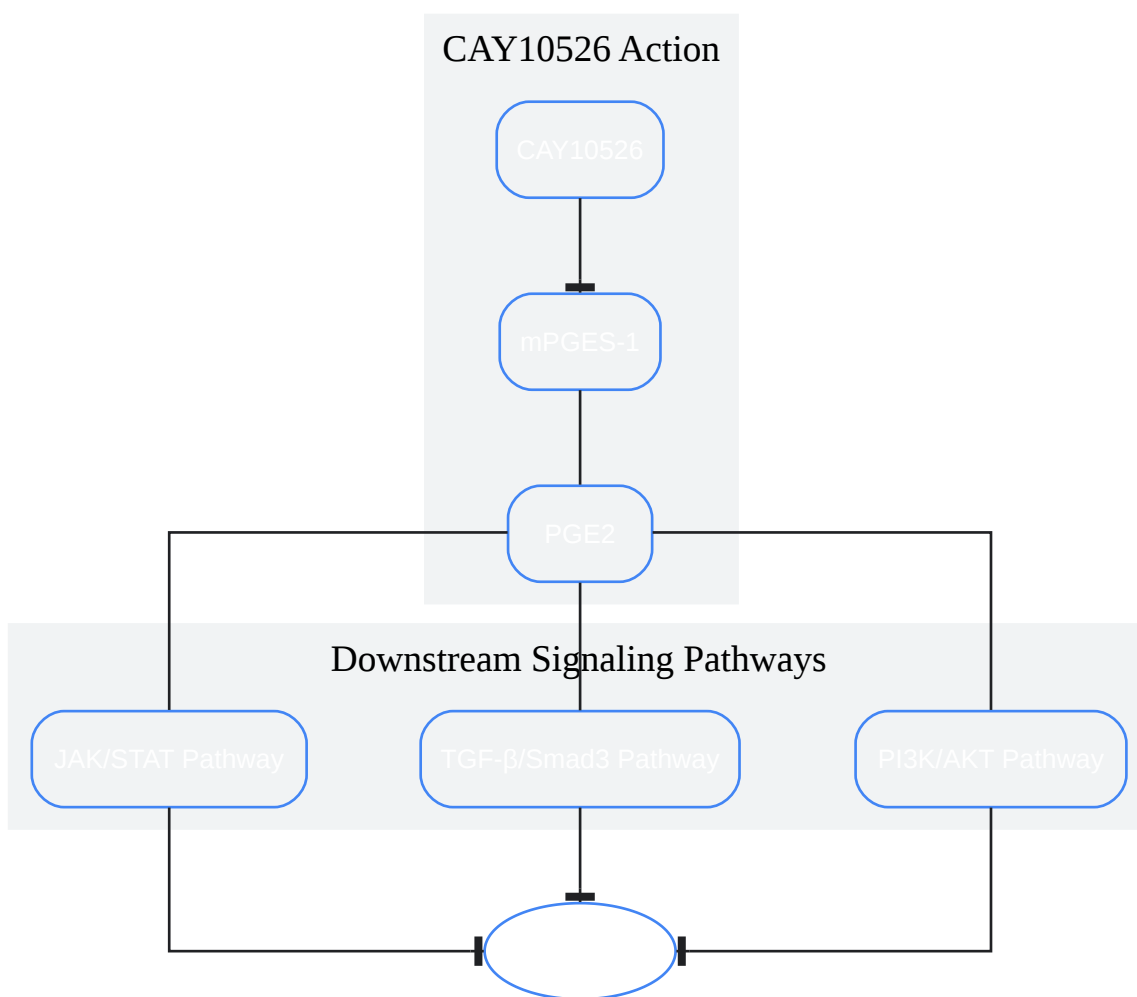
YB-1 Signaling Pathway in Melanoma

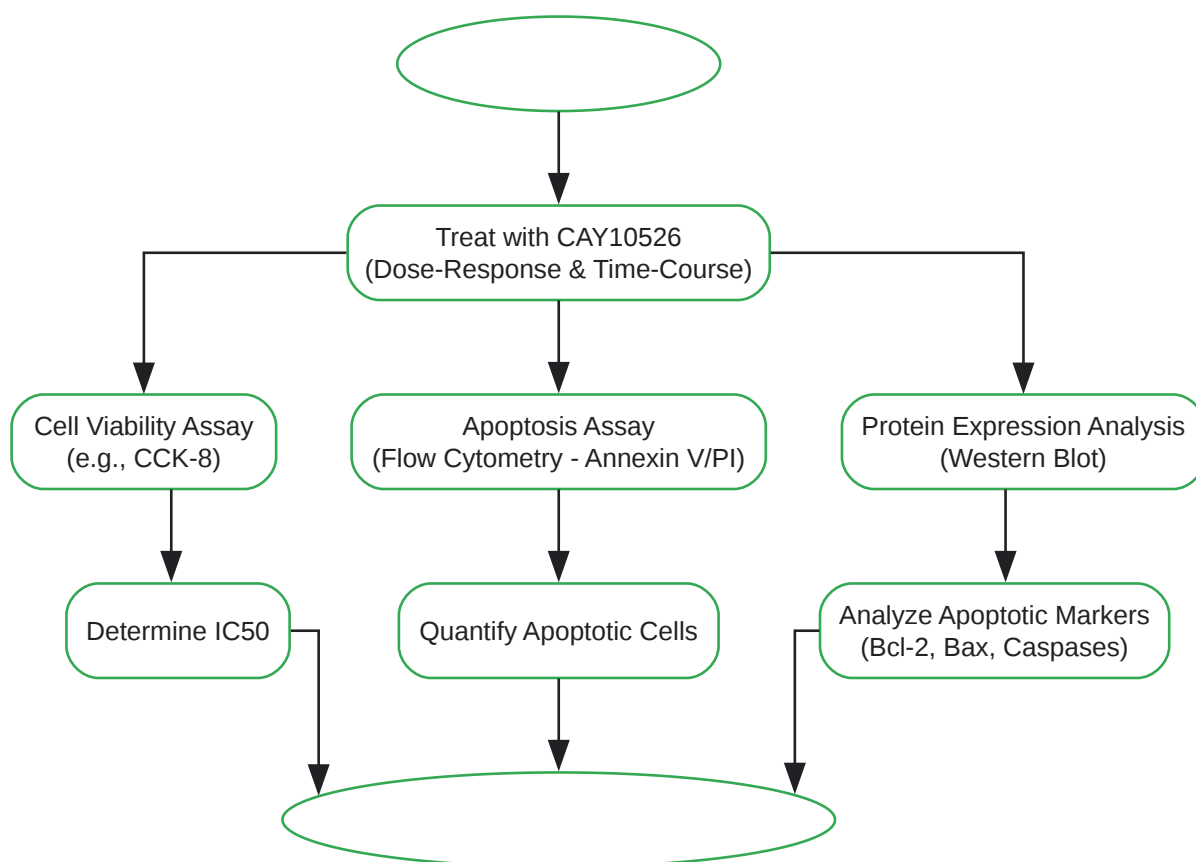
In human melanoma cell lines, such as A375 and SB2, **CAY10526**-induced apoptosis is mediated through the inhibition of the Y-box binding protein 1 (YB-1) signaling pathway.^[2] YB-1 is an oncoprotein that plays a crucial role in cell proliferation and survival.

Key Molecular Events:

- **Downregulation of Anti-Apoptotic Proteins:** Treatment with **CAY10526** leads to a decrease in the expression of the anti-apoptotic proteins BCL-2 and BCL-XL.^[2]
- **Upregulation of Pro-Apoptotic Proteins:** Concurrently, there is an increase in the expression of the pro-apoptotic proteins BAX and BAK.^[2]
- **Caspase Activation:** The shift in the BCL-2 family protein balance towards apoptosis results in the activation of executioner caspases, evidenced by an increase in cleaved caspase-3 levels.^[2]
- **Cell Cycle Regulation:** **CAY10526** also influences cell cycle regulatory proteins, causing a reduction in cyclin B1 and an increase in the expression of the cyclin-dependent kinase inhibitor p21.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- β /Smad3 and PI3K/AKT signal pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Microsomal PGE2 synthase-1 regulates melanoma cell survival and associates with melanoma disease progression - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAY10526: A Technical Guide to its Mechanism of Apoptosis Induction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602551#cay10526-and-apoptosis-induction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com